

Application Notes and Protocols for F19 Antibody in Functional Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anti-DCBLD2/ESDN Antibody
(FA19-1)

Cat. No.: B15616150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for utilizing the F19 monoclonal antibody in various functional studies targeting Fibroblast Activation Protein (FAP). The F19 antibody is a valuable tool for investigating the role of FAP in cancer, fibrosis, and other pathological conditions.

Introduction to F19 Antibody and its Target, FAP

The F19 monoclonal antibody specifically recognizes Fibroblast Activation Protein (FAP), a type II transmembrane serine protease. FAP is highly expressed on reactive stromal fibroblasts in the tumor microenvironment of most epithelial cancers, including colorectal, breast, and lung carcinomas, as well as in areas of wound healing and fibrosis.[1][2][3][4] Its expression in normal adult tissues is very limited, making it an attractive target for diagnostic and therapeutic applications.[4]

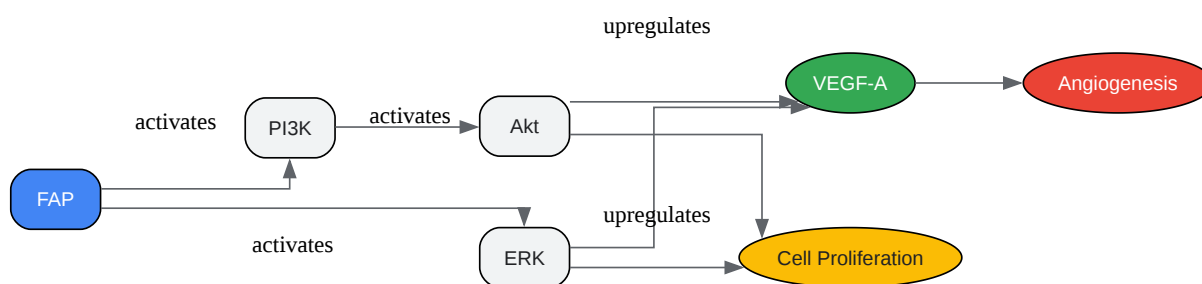
FAP has both dipeptidyl peptidase and endopeptidase activity, enabling it to cleave various substrates, including gelatin and type I collagen.[5] Through its enzymatic activity and interactions with other cell surface proteins, FAP is implicated in several key pathological

processes, including tumor growth, invasion, metastasis, and immunosuppression.[6] The F19 antibody can be utilized to investigate these functions and to explore FAP as a therapeutic target.

Signaling Pathways Involving FAP

FAP has been shown to promote cancer angiogenesis and cell proliferation through the activation of key signaling pathways, including the PI3K/Akt and ERK pathways. Overexpression of FAP can lead to the upregulation of vascular endothelial growth factor (VEGF)-A, a critical driver of angiogenesis.

Below is a diagram illustrating the signaling cascade initiated by FAP.



[Click to download full resolution via product page](#)

Caption: FAP-mediated activation of PI3K/Akt and ERK signaling pathways.

Applications and Protocols

The F19 antibody is a versatile tool suitable for a range of immunological and functional assays. Below are detailed protocols and recommended starting concentrations.

Data Presentation: Recommended Antibody Concentrations

Application	Recommended Starting Concentration/Dilution	Species Reactivity
Western Blot (WB)	0.5 µg/mL or 1:1000 dilution	Human, Mouse
Immunohistochemistry (IHC-P)	5-15 µg/mL or 1:200 - 1:1000 dilution	Human
Immunofluorescence (IF)	1:50 - 1:500 dilution	Human
Flow Cytometry (FC)	1 µg per 1x10 ⁶ cells	Human
Immunoprecipitation (IP)	25 µg/mL or 1-4 µg per 100-500 µg of lysate	Human
ELISA	1:10000 - 1:20000 dilution	Human
Functional Assay (Inhibition)	Assay-dependent; titrate for optimal effect	Human, Mouse

Experimental Protocols

This protocol allows for the detection of FAP protein in cell lysates and tissue homogenates.

Experimental Workflow: Western Blotting



[Click to download full resolution via product page](#)

Caption: Workflow for Western Blotting analysis of FAP.

Protocol:

- **Sample Preparation:** Prepare cell lysates using a suitable lysis buffer (e.g., RIPA buffer) supplemented with protease inhibitors. Determine protein concentration using a BCA assay.

- Electrophoresis: Load 20-30 µg of protein per lane on an SDS-PAGE gel. Run the gel until the dye front reaches the bottom.
- Transfer: Transfer the separated proteins to a PVDF membrane.
- Blocking: Block the membrane with 5% non-fat dry milk or BSA in TBST (Tris-buffered saline with 0.1% Tween-20) for 1 hour at room temperature.[2][7]
- Primary Antibody Incubation: Incubate the membrane with F19 antibody diluted in blocking buffer (e.g., 0.5 µg/mL or 1:1000) overnight at 4°C with gentle agitation.[1][8]
- Washing: Wash the membrane three times for 10 minutes each with TBST.
- Secondary Antibody Incubation: Incubate the membrane with an HRP-conjugated secondary antibody (e.g., anti-mouse IgG) diluted in blocking buffer for 1 hour at room temperature.
- Washing: Repeat the washing step as in step 6.
- Detection: Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and image the blot. FAP is expected to be detected at approximately 97 kDa.[1]

This protocol is for the localization of FAP in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Experimental Workflow: Immunohistochemistry (IHC-P)



[Click to download full resolution via product page](#)

Caption: Workflow for Immunohistochemistry of FAP in FFPE tissues.

Protocol:

- Deparaffinization and Rehydration: Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to water.

- Antigen Retrieval: Perform heat-induced epitope retrieval (HIER) by incubating the slides in 10 mM sodium citrate buffer (pH 6.0) at 95-100°C for 20-30 minutes.[9][10]
- Blocking: Block endogenous peroxidase activity with 3% hydrogen peroxide for 10 minutes. Block non-specific binding with 10% normal goat serum for 1 hour at room temperature.[11]
- Primary Antibody Incubation: Incubate the sections with F19 antibody diluted in blocking buffer (e.g., 1:200 to 1:1000, or 10 µg/mL) overnight at 4°C in a humidified chamber.[1][8]
- Washing: Wash slides three times with PBS.
- Secondary Antibody Incubation: Incubate with a biotinylated secondary antibody for 30 minutes at room temperature.
- Detection: Incubate with a streptavidin-HRP complex for 30 minutes.
- Chromogen Development: Develop the signal with a DAB substrate solution until the desired stain intensity is reached.
- Counterstaining: Counterstain with hematoxylin.
- Dehydration and Mounting: Dehydrate the sections through graded ethanol and xylene, and mount with a permanent mounting medium.

This protocol describes the detection of cell surface FAP on live cells.

Experimental Workflow: Flow Cytometry



[Click to download full resolution via product page](#)

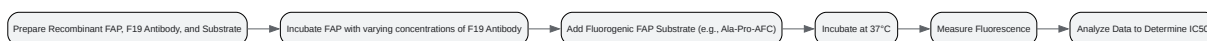
Caption: Workflow for Flow Cytometry analysis of cell surface FAP.

Protocol:

- **Cell Preparation:** Harvest cells and wash them with ice-cold Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS). Adjust the cell concentration to 1×10^7 cells/mL.
- **Fc Receptor Blocking:** To prevent non-specific binding, incubate the cells with an Fc blocking reagent for 10-15 minutes on ice.
- **Primary Antibody Staining:** Add the F19 antibody (or a fluorochrome-conjugated version) at the recommended concentration (e.g., 1 μ g per 1×10^6 cells) to the cell suspension.[12] Incubate for 30 minutes on ice in the dark.
- **Washing:** Wash the cells twice with Flow Cytometry Staining Buffer by centrifugation at 300 x g for 5 minutes.
- **Secondary Antibody Staining (if required):** If an unconjugated F19 antibody was used, resuspend the cells in a solution containing a fluorochrome-conjugated secondary antibody and incubate for 30 minutes on ice in the dark.
- **Final Wash:** Wash the cells once more as in step 4.
- **Data Acquisition:** Resuspend the cells in 300-500 μ L of Flow Cytometry Staining Buffer and acquire the data on a flow cytometer.

This assay measures the ability of the F19 antibody to inhibit the dipeptidyl peptidase activity of FAP.

Experimental Workflow: FAP Inhibition Assay



[Click to download full resolution via product page](#)

Caption: Workflow for an in vitro FAP enzymatic activity inhibition assay.

Protocol:

- **Reagent Preparation:** Prepare solutions of recombinant human FAP, F19 antibody (at various concentrations to determine IC50), and a fluorogenic FAP substrate (e.g., Ala-Pro-AFC).
- **Antibody Incubation:** In a 96-well plate, incubate a fixed amount of recombinant FAP (e.g., 60 ng) with serial dilutions of the F19 antibody for 30 minutes at 37°C.[5] Include a no-antibody control.
- **Substrate Addition:** Add the FAP substrate to each well to a final concentration of 0.5 mM.[5]
- **Reaction Incubation:** Incubate the plate for 1 hour at 37°C.
- **Fluorescence Measurement:** Measure the fluorescence of the released AFC (7-amino-4-trifluoromethylcoumarin) using a fluorometer with excitation at 395 nm and emission at 490 nm.[5]
- **Data Analysis:** Calculate the percentage of FAP activity inhibition for each antibody concentration relative to the no-antibody control. Plot the inhibition curve and determine the IC50 value.

Troubleshooting

For common issues and troubleshooting tips for the techniques described above, please refer to the general protocols provided by antibody manufacturers.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. Fibroblast activation protein: purification, epitope mapping and induction by growth factors - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Antibody targeting in metastatic colon cancer: a phase I study of monoclonal antibody F19 against a cell-surface protein of reactive tumor stromal fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Identification of inhibitory scFv antibodies targeting fibroblast activation protein utilizing phage display functional screens - PMC [pmc.ncbi.nlm.nih.gov]
- 6. abcam.com [abcam.com]
- 7. origene.com [origene.com]
- 8. novusbio.com [novusbio.com]
- 9. FAP antibody (27596-1-AP) | Proteintech [ptglab.com]
- 10. BestProtocols: Immunohistochemical Staining of Formalin-Fixed Paraffin-Embedded Tissues | Thermo Fisher Scientific - SG [thermofisher.com]
- 11. cancer.wisc.edu [cancer.wisc.edu]
- 12. nsjbio.com [nsjbio.com]
- 13. Mouse Anti-FAP Recombinant Antibody (clone F19) - Creative Biolabs [creativebiolabs.net]
- To cite this document: BenchChem. [Application Notes and Protocols for F19 Antibody in Functional Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616150/docs#application-notes-and-protocols-for-f19-antibody-in-functional-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)